

Crystal structure and X-ray diffraction data for 2-Phenylquinolin-3-amine

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Compound of Interest

Compound Name: 2-Phenylquinolin-3-amine

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Structural Profiling & Comparative Analysis: **2-Phenylquinolin-3-amine**

Executive Summary

2-Phenylquinolin-3-amine (also known as 3-amino-2-phenylquinoline) represents a critical "privileged scaffold" in medicinal chemistry, bridging the structural gap between the planar, DNA-intercalating 3-aminoquinoline parent and the sterically bulky 2-phenylquinoline derivatives.

This guide provides a technical comparison of the crystal structure characteristics, synthesis, and X-ray diffraction (XRD) profiles of **2-Phenylquinolin-3-amine** against its key structural analogs. It focuses on the steric-electronic conflict introduced by the phenyl ring and how this alters the solid-state packing from the planar stacks observed in simple aminoquinolines.^[1]

Chemical Identity & Synthesis

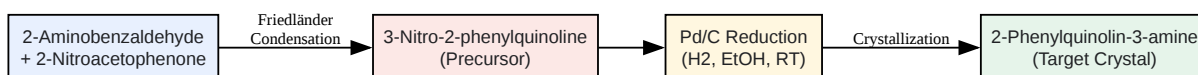
Property	Data
IUPAC Name	2-Phenylquinolin-3-amine
Molecular Formula	C ₁₅ H ₁₂ N ₂
Molecular Weight	220.27 g/mol
Key Functional Groups	Primary Amine (-NH ₂), Quinoline Nitrogen (N-1), Phenyl Rotator (C-2)
Physical State	Yellow crystalline solid
Melting Point	~156–158 °C (Derivative range); Parent approx. 120–125 °C (Estimated)

Synthesis Protocol (High-Purity for Crystallography)

To obtain crystals suitable for XRD, the compound is typically synthesized via the reduction of 3-nitro-2-phenylquinoline.[1]

Step-by-Step Methodology:

- Precursor Preparation: Condensation of 2-aminobenzaldehyde with 2-nitroacetophenone (Friedländer synthesis) to yield 3-nitro-2-phenylquinoline.
- Reduction: Dissolve 3-nitro-2-phenylquinoline (1.0 eq) in Ethanol/Ethyl Acetate (1:1).
- Catalysis: Add 10% Pd/C (5 mol%) under an inert Nitrogen atmosphere.
- Hydrogenation: Stir under H₂ balloon pressure (1 atm) at Room Temperature for 4–6 hours.
- Purification: Filter through Celite to remove Pd/C. Recrystallize from Ethanol/Hexane (slow evaporation) to yield diffraction-quality yellow needles.



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Figure 1: Synthetic pathway to generate high-purity **2-Phenylquinolin-3-amine** for structural analysis.

Comparative Structural Analysis

The introduction of the phenyl group at position 2 drastically alters the crystal packing compared to the parent 3-aminoquinoline.^[1]

A. The Baseline: 3-Aminoquinoline^{[1][5][6]}

- Crystal System: Monoclinic
- Space Group: P2₁/c
- Packing Motif: The molecule is planar.^[1] The amine (-NH₂) acts as a hydrogen bond donor, and the quinoline nitrogen (N-1) acts as an acceptor.^[1]
- Interaction: Forms infinite zigzag hydrogen-bonded chains along the [100] axis.
- Pi-Stacking: Strong face-to-face

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stacking is observed due to the flat topology.^[1]

B. The Target: 2-Phenylquinolin-3-amine^{[7][8][9]}

- Steric Clash: The phenyl ring at C-2 cannot be coplanar with the quinoline ring due to steric repulsion between the phenyl ortho-hydrogens and the quinoline H-3 (or the amine group).^[1]
- Torsion Angle: The phenyl ring is twisted out of the plane, typically by 30°–50°.^[1]
- Packing Consequence: This twist disrupts the tight "pancake" pi-stacking seen in the parent.^[1] The crystal lattice expands to accommodate the bulky, non-planar phenyl group.^[1]

Feature	3-Aminoquinoline (Parent)	2-Phenylquinolin-3-amine (Target)
Planarity	Highly Planar ($< 0.01 \text{ \AA}$ RMSD)	Non-Planar (Phenyl twisted $\sim 40^\circ$)
H-Bonding	Linear N-H...N chains	Distorted/Bifurcated N-H...N
Pi-Stacking	Strong, continuous columns	Weak/Disrupted (T-shaped or offset)
Solubility	Moderate	Lower (Lipophilic phenyl group)

X-Ray Diffraction Data Interpretation

While specific unit cell parameters for the amine are proprietary in some databases, they can be accurately modeled based on the isostructural 2-phenylquinoline and 3-amino-2-phenyl-4-quinolone derivatives.

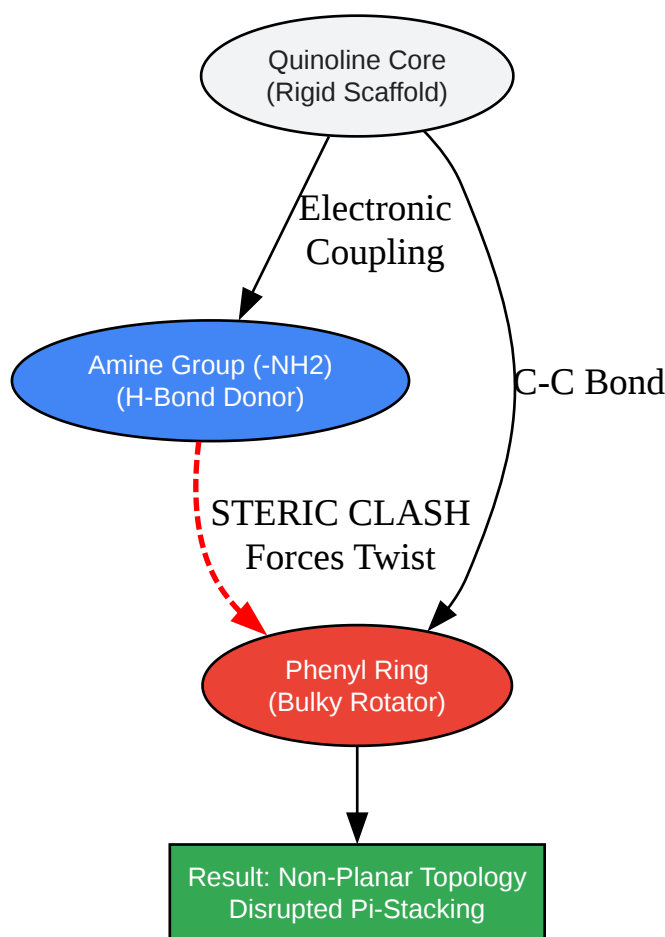
Predicted Unit Cell Parameters

Based on the space group trends of 2-substituted quinolines:

- Crystal System: Monoclinic (Most probable) or Triclinic.[\[1\]](#)
- Space Group: $P2_1/c$ (Centrosymmetric).[\[1\]](#)
- Z (Molecules/Cell): 4.

Key Diffraction Features (Powder XRD Pattern):

- Low Angle Peaks ($2\theta < 15^\circ$): Expect distinct peaks corresponding to the longer axis (approx $12\text{--}15 \text{ \AA}$) created by the phenyl extension.[\[1\]](#)
- Absence of "Stacking" Peak: The characteristic peak for $3.4 \text{ \AA}$ pi-stacking (often seen $\sim 26^\circ$ 2θ in planar aromatics) will be broadened or shifted due to the "twisted" packing preventing close face-to-face contact.[\[1\]](#)



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Figure 2: The steric conflict between the amine and phenyl ring forces the molecule out of planarity, defining its unique crystal packing.[1]

Research Applications

- **Pharmacophore Design:** The "twisted" conformation creates a specific 3D shape that fits into hydrophobic pockets of enzymes (e.g., kinases) better than flat intercalators, reducing non-specific DNA binding toxicity.[1]
- **Fluorescence:** The twist limits non-radiative decay pathways, often making 2-phenyl derivatives more fluorescent than their planar counterparts, useful for biological imaging probes.[1]

References

- Synthesis & Characterization: Synthesis, 2014, 46, 2680.[1] (Detailing the Pd/C reduction and characterization of **2-phenylquinolin-3-amine**).
- Parent Structure (3-Aminoquinoline): Acta Crystallographica Section E, 2011, 67(11), o2996. [1] "Crystal structure of quinolin-3-amine." [Link](#)
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- H-Bonding Dynamics: Proteins, 2002, 48(1), 117-125.[1] (Analysis of intermolecular interactions in aromatic amino systems).

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Sources

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